

Application Notes and Protocols: The Role of 1,2-Benzenedimethanol in Agrochemical Contexts

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Compound of Interest

Compound Name: 1,2-Benzenedimethanol

Cat. No.: B1213519

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Introduction

1,2-Benzenedimethanol, a disubstituted aromatic alcohol, is primarily recognized in the agrochemical sector not as a direct synthetic building block for active ingredients, but as a significant transformation product of the broad-spectrum fungicide, Dithianon.^{[1][2]}

Understanding the formation and presence of **1,2-Benzenedimethanol** is crucial for environmental monitoring, toxicological assessment, and comprehending the ultimate fate of Dithianon in agricultural ecosystems. These notes provide a detailed overview of this relationship, relevant protocols, and the broader context of **1,2-Benzenedimethanol** in agrochemical studies.

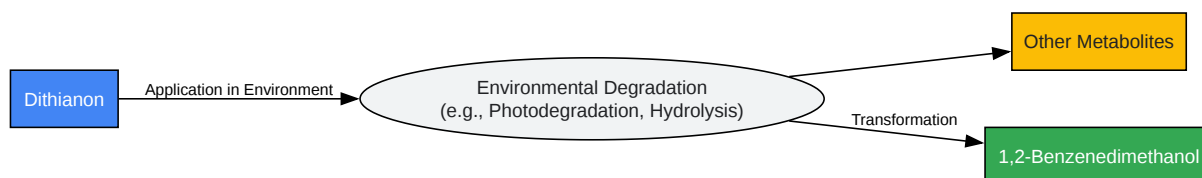
Core Application: A Key Metabolite of the Fungicide Dithianon

Dithianon is a quinone fungicide used to control a variety of fungal diseases on fruits, vegetables, and ornamental plants.^[1] Following its application, Dithianon undergoes degradation in the environment through various processes, including photodegradation.^{[3][4]} One of the identified environmental transformation products of Dithianon is **1,2-Benzenedimethanol**.^{[1][2]}

The presence of **1,2-Benzenedimethanol** in soil and water samples can serve as an indicator of prior Dithianon application and its subsequent degradation. Monitoring the levels of this metabolite is essential for assessing the environmental persistence and impact of Dithianon-based fungicides.

Environmental Fate of Dithianon

The degradation of Dithianon to **1,2-Benzenedimethanol** is a component of its environmental breakdown pathway. While the precise mechanisms can be complex and influenced by environmental factors such as sunlight, pH, and microbial activity, the overall transformation involves the breakdown of the complex Dithianon molecule.



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Caption: Environmental transformation of Dithianon to **1,2-Benzenedimethanol**.

Experimental Protocols

While **1,2-Benzenedimethanol** is not a primary starting material for major agrochemicals, its detection and quantification as a metabolite are critical. Below are generalized protocols for the analysis of pesticide metabolites in environmental samples.

Protocol 1: Extraction and Analysis of 1,2-Benzenedimethanol from Soil Samples

This protocol outlines a general workflow for the extraction and analysis of **1,2-Benzenedimethanol** from soil, which can be adapted for specific laboratory conditions and analytical instrumentation.

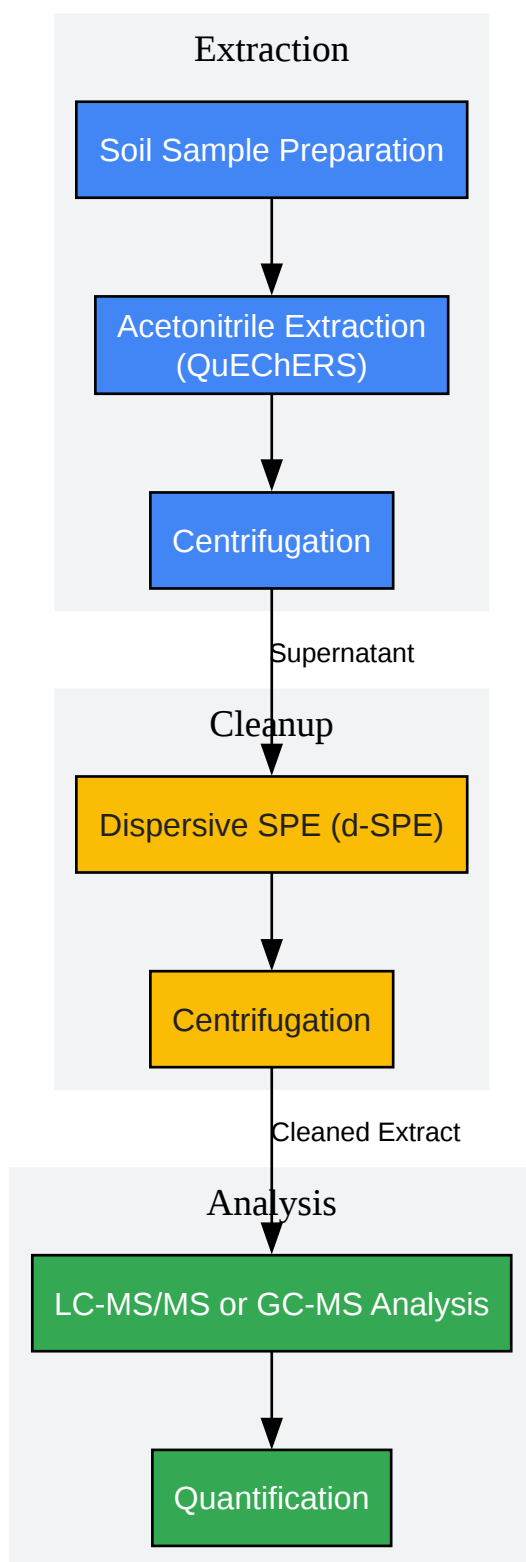
Materials:

- Soil sample
- **1,2-Benzenedimethanol** analytical standard
- Acetonitrile (ACN), HPLC grade
- Water, ultrapure
- Sodium chloride (NaCl)
- Anhydrous magnesium sulfate (MgSO₄)
- Primary secondary amine (PSA) sorbent
- Graphitized carbon black (GCB) sorbent
- Solid Phase Extraction (SPE) cartridges (if required)
- Centrifuge and centrifuge tubes
- Vortex mixer
- Rotary evaporator or nitrogen evaporator
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) system

Procedure:

- Sample Preparation:
 - Air-dry the soil sample and sieve to remove large debris.
 - Homogenize the sample.
- Extraction (QuEChERS-based method):
 - Weigh 10 g of the homogenized soil sample into a 50 mL centrifuge tube.

- Add 10 mL of water and vortex for 1 minute.
- Add 10 mL of acetonitrile and vortex vigorously for 1 minute.
- Add 4 g of anhydrous MgSO_4 and 1 g of NaCl .
- Immediately vortex for 1 minute to prevent the formation of agglomerates.
- Centrifuge at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take a 1 mL aliquot of the acetonitrile supernatant and transfer it to a 2 mL d-SPE tube containing 150 mg of anhydrous MgSO_4 , 50 mg of PSA, and 50 mg of GCB.
 - Vortex for 30 seconds.
 - Centrifuge at 10000 rpm for 5 minutes.
- Analysis:
 - Take the supernatant and filter it through a 0.22 μm syringe filter.
 - Analyze the extract using HPLC-UV, LC-MS/MS, or GC-MS.
 - Prepare a calibration curve using the **1,2-Benzenedimethanol** analytical standard to quantify the concentration in the sample.



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Caption: General workflow for the analysis of **1,2-Benzenedimethanol** in soil.

Data Presentation

The following table provides a hypothetical summary of quantitative data that could be generated from the analysis of **1,2-Benzenedimethanol** in environmental samples following a Dithianon application.

Sample ID	Sample Type	Time Post-Application (Days)	Dithianon Concentration (µg/kg)	1,2-Benzenedimethanol Concentration (µg/kg)
S-01-A	Soil	1	500	< LOQ
S-01-B	Soil	7	250	50
S-01-C	Soil	30	50	150
W-01-A	Water	1	10	< LOQ
W-01-B	Water	7	2	5
W-01-C	Water	30	< LOQ*	10

*LOQ: Limit of Quantification

Conclusion

While **1,2-Benzenedimethanol** does not currently feature as a key precursor in the synthesis of major agrochemical active ingredients, its role as a significant environmental transformation product of the fungicide Dithianon makes it a compound of interest for environmental scientists and regulators. The protocols and information provided here serve as a foundational guide for researchers investigating the environmental fate of Dithianon and for the development of comprehensive monitoring programs. Further research into the biological activity of **1,2-Benzenedimethanol** and its potential synergistic or antagonistic effects in the environment is warranted.

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References

- 1. Dithianon | C₁₄H₄N₂O₂S₂ | CID 18771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,2-Benzenedimethanol | C₈H₁₀O₂ | CID 69153 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Enhanced photodegradation of applied dithianon fungicides on plant leaves by dissolved substances in atmosphere under simulated sunlight - University of Nottingham Ningbo China [research.nottingham.edu.cn]
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